

Introduction: The Significance of the Sulfonamide Scaffold

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Compound of Interest

Compound Name: *Methyl 3-benzenesulfonamidobenzoate*

CAS No.: *107922-46-3*

Cat. No.: *B2376340*

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Methyl 3-benzenesulfonamidobenzoate is a synthetic organic compound that belongs to the extensive and pharmacologically significant class of sulfonamides. The sulfonamide functional group ($-\text{SO}_2\text{NH}-$) is a cornerstone in medicinal chemistry, first introduced in the antibacterial prontosil, and has since been integrated into a vast array of therapeutic agents.^[1] These compounds exhibit a remarkable diversity of biological activities, including antibacterial, anticonvulsant, anti-inflammatory, and anticancer properties.^{[2][3][4]} **Methyl 3-benzenesulfonamidobenzoate** serves as a key intermediate and a molecular scaffold, providing a platform for the synthesis of novel drug candidates.^[3] Its structure, combining a benzenesulfonyl group and a methyl benzoate moiety, offers distinct sites for chemical modification, enabling the fine-tuning of pharmacokinetic and pharmacodynamic properties. This guide provides a comprehensive overview of its fundamental properties, synthesis, reactivity, and potential applications for professionals in chemical and pharmaceutical research and development.

Molecular Identity and Physicochemical Properties

The fundamental identity and physicochemical characteristics of a compound are critical for its application in research and synthesis, dictating solubility, reactivity, and handling requirements. While extensive experimental data for **Methyl 3-benzenesulfonamidobenzoate** is not widely published, its properties can be reliably predicted based on its structure and data from analogous compounds.

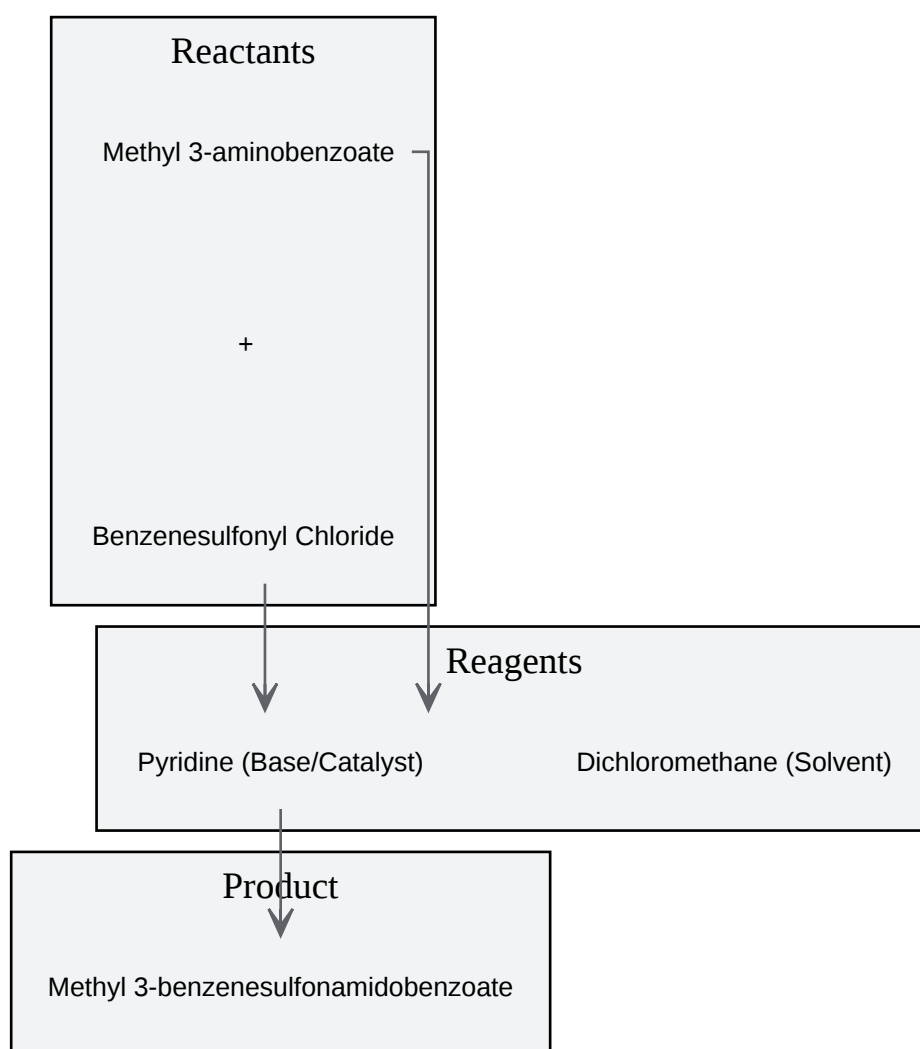
Property	Value / Description	Source / Basis
CAS Number	107922-46-3	[1][5]
Molecular Formula	C ₁₄ H ₁₃ NO ₄ S	[3]
Molecular Weight	291.32 g/mol	[3]
IUPAC Name	methyl 3-(benzenesulfonamido)benzoate	N/A
Synonyms	Methyl 3-(phenylsulfonamido)benzoate	[5]
Appearance	Expected to be a white to off-white solid	[6]
Melting Point	Not readily available; likely >100 °C	Based on similar N-aryl sulfonamides[7]
Solubility	Expected to be soluble in DMSO, DMF, and chlorinated solvents; sparingly soluble in alcohols; poorly soluble in water.	General sulfonamide properties[8]
pKa (Sulfonamide N-H)	Estimated 9.0 - 10.5	The sulfonamide proton is weakly acidic, influenced by the electron-withdrawing sulfonyl and ester groups.
Predicted LogP	Estimated 2.5 - 3.0	Calculated based on structural fragments, indicating moderate lipophilicity.

Synthesis and Mechanistic Considerations

The most direct and widely adopted method for synthesizing N-aryl sulfonamides is the reaction of a primary or secondary amine with a sulfonyl chloride in the presence of a base.^[9] This approach is highly efficient for producing **Methyl 3-benzenesulfonamidobenzoate**.

Reaction Scheme: Sulfonylation of Methyl 3-aminobenzoate

The synthesis involves a nucleophilic attack of the amine group of Methyl 3-aminobenzoate on the electrophilic sulfur atom of benzenesulfonyl chloride.



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Sources

- 1. 107922-46-3|Methyl 3-benzenesulfonamidobenzoate|BLD Pharm [bldpharm.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Methyl 3-benzenesulfonamidobenzoate [myskinrecipes.com]
- 4. Benzenesulfonamide(98-10-2) ¹³C NMR spectrum [chemicalbook.com]
- 5. Methyl 3-benzenesulfonamidobenzoate | 107922-46-3 [chemicalbook.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. rsc.org [rsc.org]
- 8. apexbt.com [apexbt.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
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